

(R)-1,2-Tetradecanediol: Proper Disposal Procedures & Safety Guide

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Compound of Interest

Compound Name: (R)-1,2-Tetradecanediol

CAS No.: 153062-86-3

Cat. No.: B133296

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Executive Summary

(R)-1,2-Tetradecanediol (CAS: 21129-09-9) is a long-chain aliphatic diol commonly used as a lipid surfactant or intermediate in drug delivery formulations.[1][2] While often classified as non-hazardous for transport under standard GHS criteria, its surfactant properties necessitate strict environmental stewardship.[1] Do not dispose of this compound down the drain. The primary disposal route is high-temperature incineration via a licensed chemical waste contractor.[1]

Immediate Action Checklist:

- Segregation: Keep separate from oxidizers and halogenated solvents.[1]
- Labeling: Mark as "Non-Regulated Organic Solid" (unless in hazardous solvent).
- Disposal Method: Chemical Incineration (Fuel Blending).[1]

Chemical Profile & Hazard Assessment

Understanding the physicochemical properties of **(R)-1,2-Tetradecanediol** is critical for selecting the correct waste stream.[1]

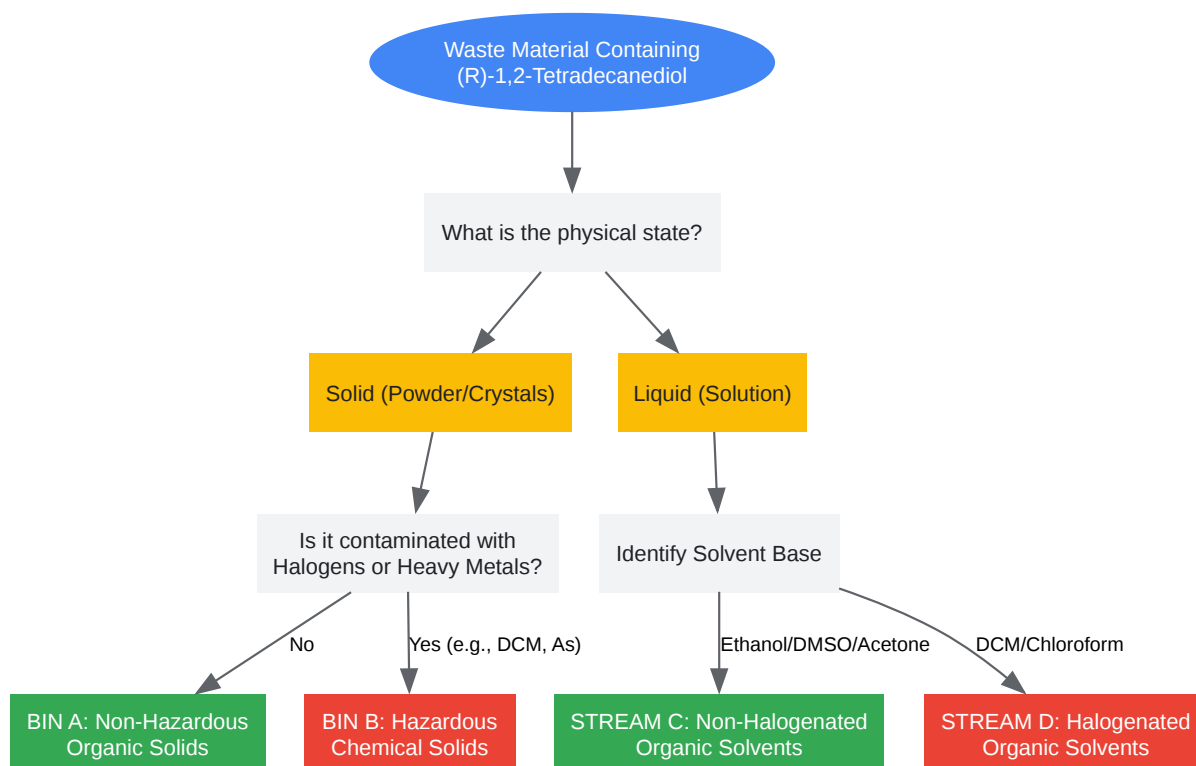
Property	Data	Relevance to Disposal
Chemical Name	(R)-1,2-Tetradecanediol	Specific isomer; general disposal follows racemic protocols.[1]
CAS Number	21129-09-9	Unique identifier for waste manifesting.[1]
Physical State	Solid (White powder/crystal)	Requires solid waste containers; dust generation risk.[1]
Melting Point	64 – 70 °C	Solid at room temperature; may melt in hot storage.[1]
Water Solubility	Insoluble / Very Low	Critical: Will clog drains and coat pipes.[1] Bioaccumulative potential.[1][3]
Flash Point	> 113 °C (Predicted)	Combustible but not Flammable (unless dissolved in solvent).[1]
GHS Classification	Skin Irrit. 2 (H315), Eye Irrit.[1] 2A (H319)	Requires PPE (Gloves, Goggles) during handling.[1]

“

Senior Scientist Insight: While some Safety Data Sheets (SDS) list this compound as "Not Classified" for transport, long-chain diols exhibit surfactant-like behavior that can disrupt aquatic ecosystems.[1] Therefore, we treat it as Aquatic Chronic Category 1 (H410) for disposal purposes to ensure maximum environmental protection.[1]

Waste Segregation Decision Matrix

Effective disposal begins with proper segregation.[1] Use the following logic flow to determine the correct waste container.



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Figure 1: Decision logic for segregating **(R)-1,2-Tetradecanediol** waste streams. Blue nodes indicate decision points; Green/Red nodes indicate final waste destinations.[1]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste Disposal (Pure Substance)

Applicability: Expired pure powder, contaminated weighing boats, paper towels, and PPE.[1]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated fiber drum lined with a 6-mil polyethylene bag.[1]

- Labeling: Attach a hazardous waste tag.
 - Chemical Name: **(R)-1,2-Tetradecanediol**.[\[1\]](#)
 - Hazard Checkbox: "Irritant" and "Toxic" (due to aquatic toxicity precautions).[\[1\]](#)
 - Composition: 100%.[\[1\]](#)
- Transfer:
 - Wear Nitrile gloves and safety glasses.[\[1\]](#)
 - Use a chemically inert scoop (polypropylene) to transfer solids.[\[1\]](#)
 - Prohibition: Do not use metal spatulas if traces of strong oxidizers are present in the same hood.[\[1\]](#)
- Sealing: Wipe the container threads with a dry tissue before screwing on the lid to ensure a tight seal and prevent thread binding.[\[1\]](#)
- Storage: Store in a cool, dry area away from heat sources until pickup.

Protocol B: Liquid Waste Disposal (Solutions)

Applicability: Reaction mixtures, mother liquors, or cleaning solvents containing the diol.[\[1\]](#)

- Solvent Compatibility Check:
 - If dissolved in Ethanol, Methanol, DMSO, or Acetone: Classify as Non-Halogenated Organic Waste.[\[1\]](#)
 - If dissolved in Dichloromethane (DCM) or Chloroform: Classify as Halogenated Organic Waste.[\[1\]](#)
- Bulking: Pour into the appropriate 5-gallon safety can or carboy (HDPE or Stainless Steel).
- Rinsing: Triple rinse the original vessel with a small volume of the compatible solvent and add the rinsate to the waste container.[\[1\]](#)

- Venting: Ensure the waste container has a pressure-relief cap, especially if the solution contains volatile solvents like acetone.[1]

Spill Management & Emergency Response

Despite its low acute toxicity, spills of **(R)-1,2-Tetradecanediol** can create slip hazards and environmental risks.[1]

Spill Response Workflow:

- Isolate: Mark the area.[1] The solid powder is waxy and slippery; tread carefully.[1]
- PPE: Don Nitrile gloves, lab coat, and safety goggles.[1] If dust is visible, use an N95 respirator.[1]
- Containment (Solid):
 - Do NOT use water initially (it creates a slippery sludge).[1]
 - Sweep up gently using a dustpan and brush.[1]
 - Place material into a solid waste container (Protocol A).[1]
- Decontamination:
 - Wipe the surface with a paper towel soaked in Isopropanol (IPA) or Ethanol.[1] The diol is soluble in alcohols, making this more effective than water.[1]
 - Wash the area finally with soap and water to remove residue.[1]
- Disposal: Treat all cleanup materials (wipes, gloves) as solid chemical waste.[1]

Regulatory Compliance (US/EU)

Regulation	Classification	Requirement
US EPA (RCRA)	Non-Listed (Unless mixed)	Determine if "Characteristic" (Ignitable D001 if in solvent).[1] Otherwise, dispose as non-RCRA chemical waste.[1]
US DOT	Not Regulated (Solid)	No UN Number required for pure solid ground transport.[1]
EU CLP/REACH	Irritant (Xi)	Dispose via incineration (Code 07 01 04* or similar).[1]
Sewer Authority	Prohibited Discharge	Strictly prohibited from drain disposal due to insolubility and BOD load.[1]

Self-Validation Check:

Is the container compatible with the waste? (HDPE is standard).[1]

Is the label complete with full chemical name (no abbreviations)?

Is the lid secured tightly?

Is secondary containment used for liquid waste?

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 89436, 1,2-Tetradecanediol. Retrieved February 20, 2026, from [\[Link\]](#)
- US Environmental Protection Agency (EPA). Resource Conservation and Recovery Act (RCRA) Orientation Manual. Retrieved February 20, 2026, from [\[Link\]](#)

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